Safe Disposal of Ac-DL-Abu-OH: A Procedural Guide

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Compound of Interest

Compound Name:	*Ac-DL-Abu-OH*
CAS No.:	*114285-09-5*
Cat. No.:	*B022477*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **Ac-DL-Abu-OH** (N-Acetyl-DL-2-aminobutyric acid), ensuring compliance with safety regulations and promoting a secure working environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Ac-DL-Abu-OH** is presented below. Understanding these properties is the first step in safe handling and storage.

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Property	Value
Molecular Formula	C6H11NO3
Molecular Weight	145.16 g/mol
Melting Point	> 300 °C / 572 °F[1]
Solubility in Water	22.7 g/100 ml @ 22 °C[2]
Appearance	White to Beige Solid/Flakes[1][2]
Odor	Odorless[1]

Hazard Identification and Personal Protective Equipment (PPE)

According to safety data sheets, **Ac-DL-Abu-OH** may cause an allergic skin reaction. Therefore, appropriate personal protective equipment should be worn at all times when handling this chemical.

Recommended PPE:

- Gloves: Chemical resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.[1]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A dust respirator should be used if ventilation is inadequate or if handling produces visible dust clouds.[2]

Step-by-Step Disposal Procedure

The primary disposal method for **Ac-DL-Abu-OH** is to consign it to an approved waste disposal plant. The following steps outline a standard operating procedure for its collection and disposal within a laboratory setting.

- Waste Collection:

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- Designate a specific, clearly labeled, and sealed container for **Ac-DL-Abu-OH** waste.
- The container should be made of a material compatible with the chemical.
- Ensure the container is kept closed when not in use.

- Handling Solid Waste:
  - If dealing with the solid form, carefully sweep or scoop the material into the designated waste container to avoid generating dust.[1]
  - Use appropriate tools and avoid creating airborne particles.
- Handling Solutions:
  - Aqueous solutions of **Ac-DL-Abu-OH** should not be disposed of down the drain.
  - Pour solutions directly into the designated waste container.
- Container Labeling:
  - Properly label the waste container with the full chemical name: "N-Acetyl-DL-2-aminobutyric acid" or "**Ac-DL-Abu-OH**".
  - Include the appropriate hazard warnings (e.g., "Skin Sensitizer").
  - Indicate the start date of waste accumulation.
- Storage of Waste:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1]
  - The storage area should be a designated satellite accumulation area for chemical waste.
- Arranging for Disposal:
  - Once the container is full or has reached the designated accumulation time limit, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a

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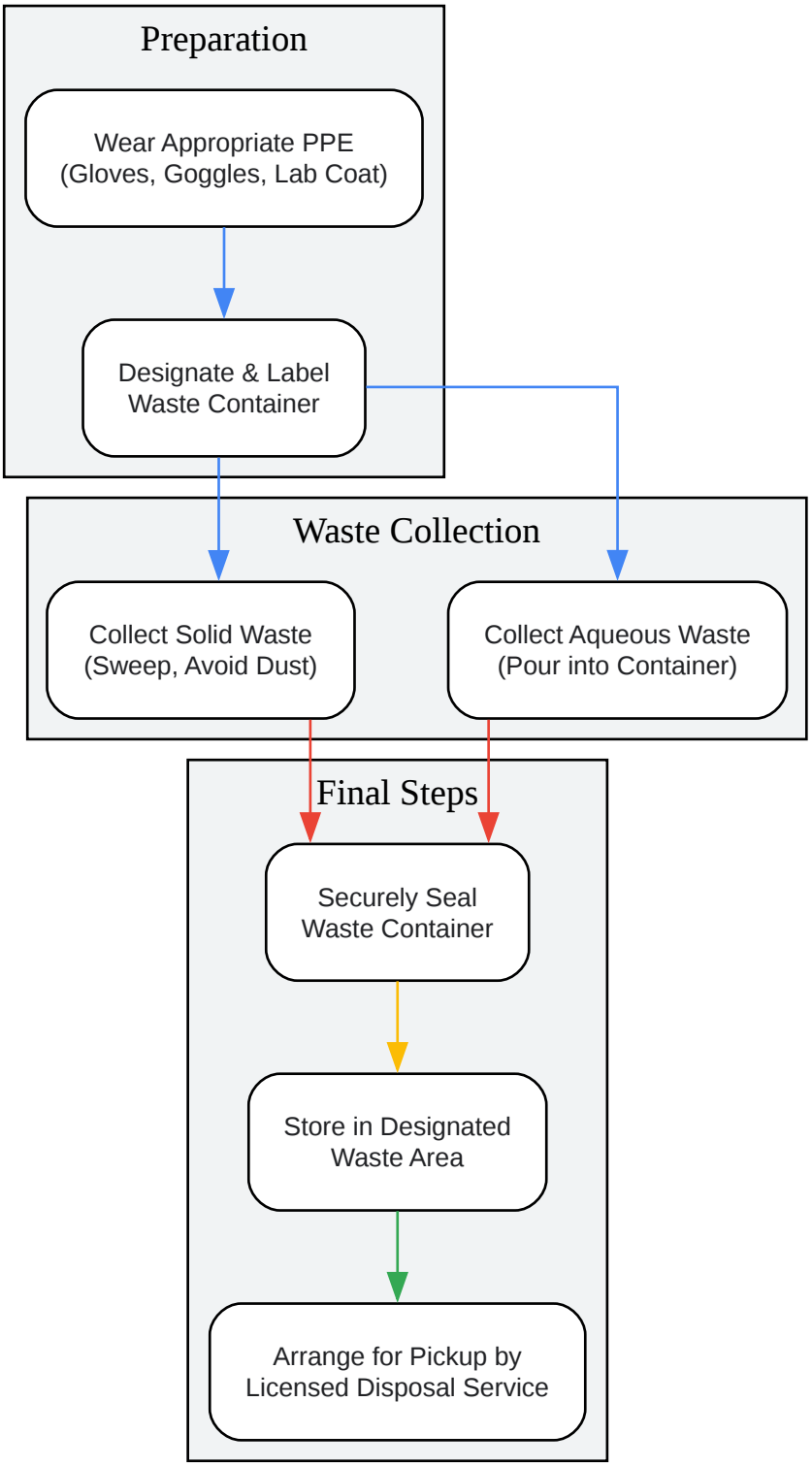
licensed chemical waste disposal contractor.

- Follow your organization's specific procedures for requesting a waste pickup.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Ac-DL-Abu-OH**.

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